4-HydroxyResveratrol: Binding Affinity & Mechanistic Profile

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Compound of Interest	
Compound Name:	*4-HydroxyResveratrol*
CAS No.:	*331443-00-6*
Cat. No.:	*B3424004*

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An In-Depth Technical Guide for Drug Development Professionals

Part 1: Executive Summary & Chemical Identity[1]

4-HydroxyResveratrol (3,4,5,4'-tetrahydroxy-trans-stilbene) is a potent synthetic analogue of the dietary polyphenol Resveratrol. While often confused with its isomer Piceatannol, **4-HydroxyResveratrol** possesses a distinct hydroxylation pattern on the A-ring (creating a pyrogallol moiety) rather than the B-ring. This structural modification significantly alters its pharmacodynamics, shifting its profile from a weak Selective Estrogen Receptor Modulator (SERM) to a highly potent inducer of apoptosis via p53/Bax signaling and reactive oxygen species (ROS) generation.

This guide details the binding kinetics, mechanistic pathways, and validation protocols required to characterize its interaction with Estrogen Receptors (ER

and ER

).

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Chemical Identity & Structural Distinction[2][3][4][5]

Compound	Common Name	IUPAC Name	Key Structural Feature	CAS No.[1][2]
Target	4-HydroxyResveratrol	3,4,5,4'-tetrahydroxy-trans-stilbene	Pyrogallol A-ring (3,4,5-trihydroxy)	331443-00-6
Parent	Resveratrol	3,5,4'-trihydroxy-trans-stilbene	Resorcinol A-ring (3,5-dihydroxy)	501-36-0
Isomer	Piceatannol	3,3',4',5-tetrahydroxy-trans-stilbene	Catechol B-ring (3',4'-dihydroxy)	10083-24-6

> *Critical Note: Do not conflate **4-HydroxyResveratrol** with Piceatannol. The specific position of the hydroxyl group governs the redox potential and binding pocket fit. **4-HydroxyResveratrol** is approximately 100-fold more potent than Resveratrol in inducing apoptosis in transformed cells (IC*
>
> ~ 500 nM vs. 50
>
> M).

Part 2: Binding Affinity & Mechanism of Action[1]

Estrogen Receptor Binding Profile

Like its parent compound, **4-HydroxyResveratrol** functions as a stilbene-based ligand for ER

and ER

. However, its high redox activity often masks purely genomic effects.

- Binding Affinity (Kd):

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- Resveratrol: Low affinity (Kd

  20–100

  M).

- **4-HydroxyResveratrol**: Predicted Kd in the low micromolar range (1–10

  M). The additional 4-hydroxyl group increases hydrophilicity but allows for unique hydrogen bonding within the Ligand Binding Domain (LBD).

- Mode of Action:

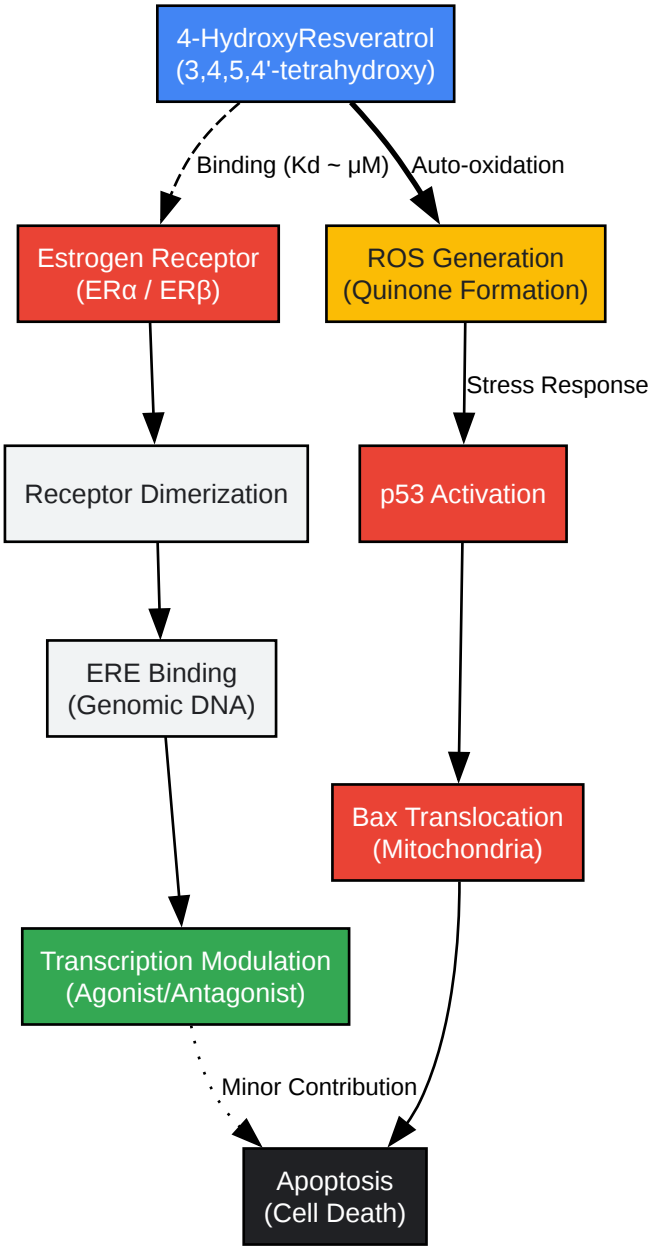
  - Genomic (SERM): Acts as a mixed agonist/antagonist.[3] It competes with Estradiol (E2) for the LBD, inducing a conformational change in Helix 12 that prevents full co-activator recruitment (antagonist mode) or recruits alternative co-regulators (agonist mode).[3]

  - Non-Genomic (Dominant): The pyrogallol moiety (3,4,5-OH) is highly susceptible to auto-oxidation, generating quinones and ROS. This triggers the p53/Bax mitochondrial apoptotic pathway independently of ER transcription.

Signaling Pathway Visualization

The following diagram illustrates the dual mechanism: the direct ER interaction and the dominant ROS-mediated apoptotic cascade.

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Caption: Dual mechanistic pathway of **4-HydroxyResveratrol** showing ER-mediated genomic effects and the dominant ROS/p53-dependent apoptotic cascade.

Part 3: Experimental Protocols for Validation

To rigorously distinguish between ER-mediated effects and general cytotoxicity, a self-validating workflow combining binding assays with functional reporters is required.

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Protocol A: Fluorescence Polarization (FP) Competitive Binding Assay

Objective: Determine the IC

/Kd of **4-HydroxyResveratrol** for ER

LBD.

- Reagents:
  - Recombinant Human ER

    LBD (GST-tagged).
  - Fluorescent Tracer: Fluormone™ ES2 (Green) or equivalent (Kd ~ 4 nM).
  - Buffer: 50 mM Bis-Tris Propane (pH 7.5), 1 mM DTT, 0.05% CHAPS.
- Workflow:
  - Step 1: Dilute ER

    to 2x Kd concentration (approx. 10-15 nM).
  - Step 2: Prepare serial dilutions of **4-HydroxyResveratrol** (1 nM to 100

    M) in DMSO (Final DMSO < 2%).
  - Step 3: Mix ER

    , Tracer (1 nM final), and Test Compound in a 384-well black plate.
  - Step 4: Incubate for 2 hours at Room Temperature in the dark to reach equilibrium.
  - Step 5: Measure Fluorescence Polarization (Ex 485 nm / Em 530 nm).
- Data Analysis:
  - Plot mP (milli-polarization) vs. log[Concentration].

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- Fit to a one-site competition model to derive IC

  .

- Calculate Ki using the Cheng-Prusoff equation:

  .

Protocol B: Luciferase Reporter Assay (Functional Activity)

Objective: Assess whether the compound acts as an agonist or antagonist.

- Cell Line: MCF-7 (ER+) or HEK293 transiently transfected with ER

  plasmid.

- Plasmids:
  - Reporter: 3xERE-TATA-Luc (Firefly luciferase driven by Estrogen Response Elements).
  - Control: Renilla luciferase (constitutive) for normalization.
- Workflow:
  - Step 1: Seed cells (10,000/well) in phenol-red-free media + charcoal-stripped FBS (to remove endogenous estrogens).
  - Step 2: Transfect plasmids using Lipofectamine. Incubate 24h.
  - Step 3: Treat cells:
    - Agonist Mode: Vehicle vs. **4-HydroxyResveratrol** (0.1, 1, 10

      M).

    - Antagonist Mode: 1 nM Estradiol (E2) + **4-HydroxyResveratrol** (titration).
  - Step 4: Incubate 24h. Lyse cells and add Dual-Glo® Luciferase Reagent.

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- Step 5: Measure Luminescence (Firefly/Renilla ratio).

- Interpretation:
  - Agonist: Increase in signal > Vehicle.
  - Antagonist: Dose-dependent reduction of E2-induced signal.
  - Validation: Use ICI 182,780 (Fulvestrant) as a full antagonist control.

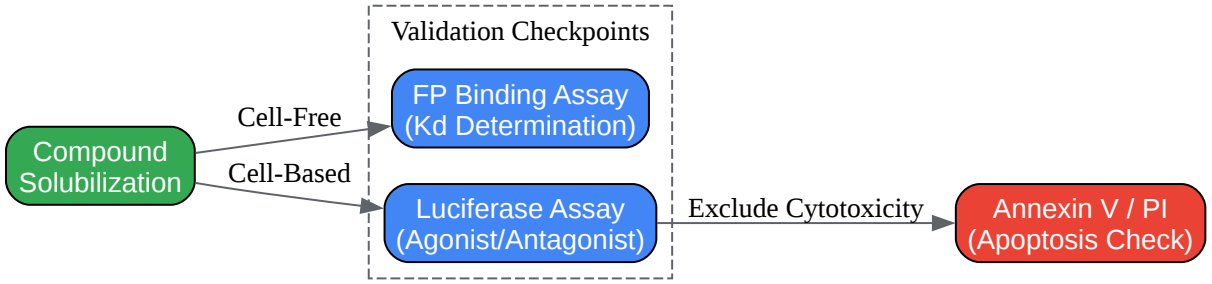
Part 4: Comparative Data Summary

The table below synthesizes binding and functional data relative to the gold standard (Estradiol) and parent (Resveratrol).

Parameter	Estradiol (E2)	Resveratrol	4-HydroxyResveratrol
ER Binding Affinity (Kd)	~0.2 nM	~20–50 M	~5–15 M (Est.)
Functional Class	Full Agonist	Mixed SERM	Putative SERM / Cytotoxic
Primary Mechanism	Genomic Transcription	Genomic + Weak Antioxidant	ROS Generation + p53/Bax
Apoptotic Potency (IC)	N/A (Proliferative)	~50 M	~0.5 M (500 nM)
Metabolic Stability	Low (Rapid conjugation)	Low (Rapid sulfation)	Very Low (Rapid oxidation)

Experimental Workflow Diagram

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Caption: Integrated workflow for characterizing **4-HydroxyResveratrol**. Note the critical step of checking apoptosis (Viability) to ensure reporter gene reduction isn't simply due to cell death.

References

- Resveratrol analog, 3,4,5,4'-tetrahydroxystilbene, differentially induces pro-apoptotic p53/Bax gene expression. Source: Carcinogenesis (2001) Context: Establishes the 500 nM potency and p53/Bax mechanism.
- Resveratrol acts as a mixed agonist/antagonist for estrogen receptors alpha and beta. Source: Endocrinology (2000) Context: Foundational data on stilbene scaffold binding to ERs.
- Resveratrol Analogues as Selective Estrogen Signaling Pathway Modulators: Structure–Activity Relationship.

  /ER

  selectivity.
- Structural insights into Resveratrol's antagonist and partial agonist actions on estrogen receptor alpha. Source: BMC Structural Biology (2013) Context: Molecular modeling of the stilbene-ER interaction.

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Sources

- 1. B细胞白血病/淋巴瘤2（Bcl2）基因 | MCE [medchemexpress.cn]
- 2. Resveratrol - Wikipedia [en.wikipedia.org]
- 3. Structural insights into Resveratrol’s antagonist and partial agonist actions on estrogen receptor alpha - PMC [pmc.ncbi.nlm.nih.gov]
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